

# Resveratrol-3-O-sulfate Sodium (CAS 858127-11-4): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Resveratrol-3-O-sulfate sodium*

Cat. No.: *B560678*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Resveratrol-3-O-sulfate, a primary metabolite of resveratrol, is increasingly recognized for its significant biological activities. This technical guide provides an in-depth overview of **Resveratrol-3-O-sulfate sodium** salt (CAS 858127-11-4), compiling essential information for researchers and drug development professionals. The document covers its chemical and physical properties, synthesis, biological activities with a focus on its anti-inflammatory, antioxidant, and anti-cancer effects, and available data on its pharmacokinetics. Detailed experimental protocols for key biological assays are provided, and all quantitative data are summarized in structured tables for ease of reference. Furthermore, signaling pathways and experimental workflows are visually represented through diagrams generated using the DOT language.

## Chemical and Physical Properties

**Resveratrol-3-O-sulfate sodium** is a salt of one of the main metabolites of resveratrol, a naturally occurring polyphenol.[1][2][3] The sulfation of resveratrol at the 3-hydroxyl position is a key metabolic transformation that occurs in vivo.[4]

Table 1: Physicochemical Properties of **Resveratrol-3-O-sulfate Sodium**

Property	Value	Source
CAS Number	858127-11-4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NaO <sub>6</sub> S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	330.29 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
Formal Name	5-[(1E)-2-(4-hydroxyphenyl)ethenyl]-1,3-benzenediol, 1-(hydrogen sulfate), monosodium salt	<a href="#">[1]</a>
Synonyms	trans-Resveratrol 3-Sulfate Sodium Salt, Resveratrol-3-O-sulfate (sodium)	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	A solid	<a href="#">[1]</a>
Solubility	Slightly soluble in DMSO	<a href="#">[1]</a> <a href="#">[7]</a>
Storage Temperature	-20°C	<a href="#">[7]</a> <a href="#">[8]</a>

## Synthesis

The synthesis of specific resveratrol sulfate metabolites requires a strategic approach involving selective protection of the hydroxyl groups. A general strategy for synthesizing resveratrol sulfates involves the protection of hydroxyl groups that are not the target for sulfation, followed by a sulfation reaction and subsequent deprotection.

### General Synthetic Strategy for Resveratrol Sulfates

A common method for the synthesis of resveratrol sulfates involves a Heck coupling reaction to form the stilbene backbone, with appropriate protecting groups on the hydroxyl moieties. The desired hydroxyl group is then sulfated, followed by the removal of the protecting groups. The final step involves purification and, if required, salt formation.

### Example Protocol: Synthesis of Tripotassium Resveratrol-3,5,4'-trisulfate

While a specific protocol for the monosodium 3-O-sulfate is not detailed in the provided results, a published method for the synthesis of the tripotassium salt of resveratrol trisulfate offers insight into the potential chemical steps.<sup>[4]</sup> This process involves:

- **Reaction Setup:** The starting resveratrol material is reacted in a suitable solvent.
- **Sulfation:** A sulfating agent is added to the reaction mixture. The reaction is then heated under an inert atmosphere (e.g., argon) for an extended period (e.g., 120 hours).<sup>[4]</sup>
- **Workup:** After cooling, the reaction mixture is decanted and concentrated. Water is added, and the mixture is stirred.
- **Ion Exchange:** The aqueous layer is concentrated and then passed through a cation-exchange resin column (e.g., Dowex 50WX8-200) to form the desired salt (in this case, potassium).<sup>[4]</sup>
- **Purification:** Final purification can be achieved using techniques like size exclusion chromatography to remove any remaining inorganic impurities.<sup>[4]</sup>

## Biological Activity and Mechanism of Action

Resveratrol-3-O-sulfate exhibits a range of biological activities, including anti-inflammatory, antioxidant, and antiproliferative effects.

### Anti-inflammatory Activity

In lipopolysaccharide (LPS)-stimulated U-937 macrophage cells, Resveratrol-3-O-sulfate has demonstrated significant anti-inflammatory properties. At a concentration of 1  $\mu$ M, it was shown to decrease the expression of pro-inflammatory cytokines.<sup>[1][7]</sup>

Table 2: Anti-inflammatory Effects of Resveratrol-3-O-sulfate (1  $\mu$ M) in LPS-stimulated U-937 cells

Cytokine	% Decrease in Expression	Source
IL-1 $\alpha$	61.2%	[1][7]
IL-1 $\beta$	76.6%	[1][7]
IL-6	42.2%	[1][7]

Furthermore, it was observed to decrease the release of TNF- $\alpha$  and IL-6 to levels comparable to the parent compound, resveratrol.[1][7]

## Antioxidant Activity

Resveratrol-3-O-sulfate has been shown to possess antioxidant activity in a Trolox assay.[1][7] This suggests that it can contribute to the overall antioxidant effects observed after resveratrol consumption.

## Antiproliferative and Pro-apoptotic Activity

This metabolite has demonstrated antiproliferative effects on Caco-2 colorectal adenocarcinoma cells in a dose-dependent manner at concentrations ranging from 10 to 100  $\mu$ M.[1][7] It also induces apoptosis in these cells at concentrations of 25 and 50  $\mu$ M.[1][7][9]

## Interaction with mitoNEET

Resveratrol-3-O-sulfate has been identified as a ligand for the outer mitochondrial protein mitoNEET. It displaces rosiglitazone from the thiazolidine-2,4-dione (TZD) binding pocket of mitoNEET with an IC<sub>50</sub> of 3.36  $\mu$ M for the human protein.[1][7][9] This interaction suggests a potential role in modulating mitochondrial function.

## Enzyme Inhibition

Studies on various resveratrol sulfates have shown that they can inhibit cyclooxygenase (COX) enzymes. Specifically, resveratrol-3-O-sulfate has been found to inhibit both COX-1 and COX-2.[4]

Table 3: COX Enzyme Inhibition by Resveratrol-3-O-sulfate

Enzyme	IC <sub>50</sub> (μM)	Source
COX-1	3.60	[4]
COX-2	7.53	[4]

## Experimental Protocols

### Cell Culture and LPS Stimulation for Anti-inflammatory Assays

- Cell Line: U-937 human monocytic cells.
- Culture Conditions: Cells are cultured in an appropriate medium (e.g., RPMI-1640) supplemented with fetal bovine serum (FBS) and antibiotics at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- Differentiation: U-937 monocytes can be differentiated into macrophages by treatment with phorbol 12-myristate 13-acetate (PMA) for 48 hours.
- Treatment: Differentiated macrophages are pre-treated with **Resveratrol-3-O-sulfate sodium** at the desired concentration (e.g., 1 μM) for a specified time before stimulation with lipopolysaccharide (LPS).
- Cytokine Analysis: After the incubation period, the cell culture supernatant is collected to measure the levels of secreted cytokines (e.g., TNF-α, IL-6) using an enzyme-linked immunosorbent assay (ELISA). The cells can be harvested to analyze cytokine gene expression by quantitative real-time PCR (qRT-PCR).

### Caco-2 Cell Proliferation Assay

- Cell Line: Caco-2 human colorectal adenocarcinoma cells.
- Culture Conditions: Cells are maintained in a suitable medium (e.g., DMEM) supplemented with FBS and antibiotics.
- Assay Procedure: Cells are seeded in 96-well plates and allowed to attach. They are then treated with various concentrations of **Resveratrol-3-O-sulfate sodium** (e.g., 10-100 μM)

for a defined period (e.g., 24-72 hours).

- Proliferation Measurement: Cell proliferation can be assessed using various methods, such as the MTT assay, which measures the metabolic activity of viable cells, or by direct cell counting.

## Apoptosis Assay

- Cell Line: Caco-2 cells.
- Treatment: Cells are treated with **Resveratrol-3-O-sulfate sodium** at apoptosis-inducing concentrations (e.g., 25 and 50  $\mu$ M).
- Apoptosis Detection: Apoptosis can be detected using techniques such as Annexin V/Propidium Iodide (PI) staining followed by flow cytometry analysis. Annexin V binds to phosphatidylserine exposed on the outer leaflet of the plasma membrane of apoptotic cells, while PI stains necrotic cells.

## Pharmacokinetics

Resveratrol is known for its high oral absorption but also for its rapid and extensive metabolism, leading to low bioavailability of the parent compound.<sup>[10]</sup> The primary metabolites found in circulation are glucuronide and sulfate conjugates, including Resveratrol-3-O-sulfate.<sup>[4]</sup> These metabolites can reach high micromolar concentrations in the blood.<sup>[11]</sup> The half-life of resveratrol metabolites in plasma is reported to be around 9-10 hours.<sup>[10]</sup>

## Analytical Methods

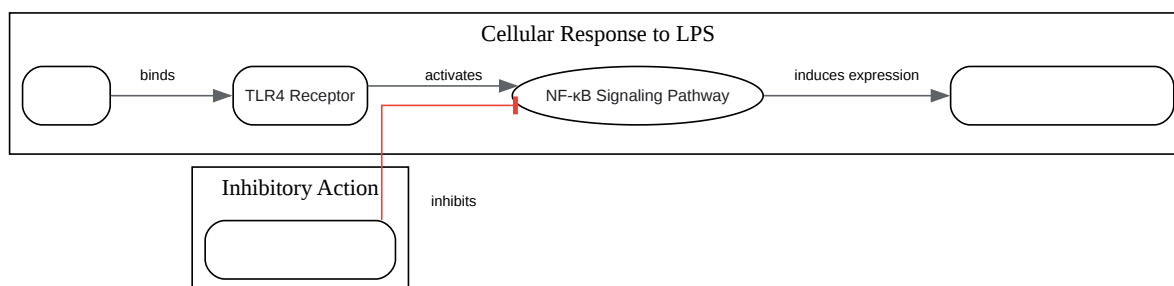
High-performance liquid chromatography (HPLC) is a widely used and robust technique for the quantification of resveratrol and its metabolites.<sup>[12][13][14]</sup>

### HPLC Method for Resveratrol Analysis

- Column: A C18 reversed-phase column is commonly used.<sup>[12][15]</sup>
- Mobile Phase: A gradient elution using a mixture of an acidic aqueous phase (e.g., 0.05 M orthophosphoric acid, pH 2.0) and an organic solvent (e.g., methanol or acetonitrile) is typical.<sup>[12][15]</sup>

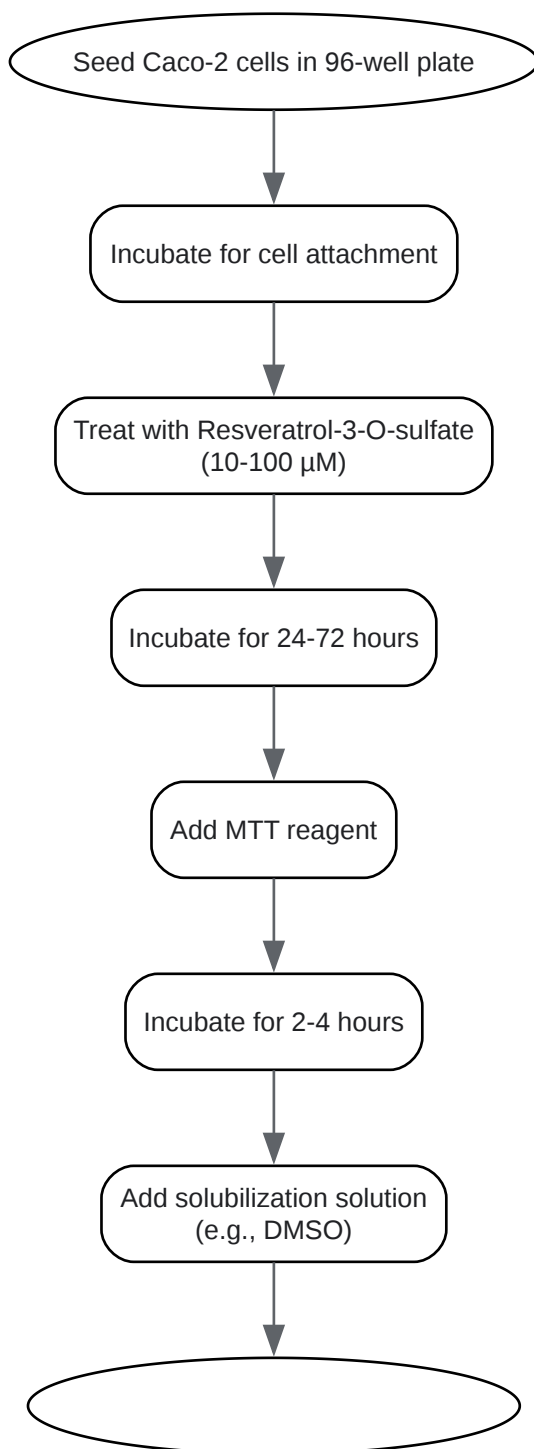
- Detection: UV detection at a wavelength of approximately 306 nm is suitable for resveratrol. [12]
- Validation: The method should be validated according to ICH guidelines, assessing parameters such as linearity, accuracy, precision, robustness, limit of detection (LOD), and limit of quantification (LOQ). [12]

## Visualizations



[Click to download full resolution via product page](#)

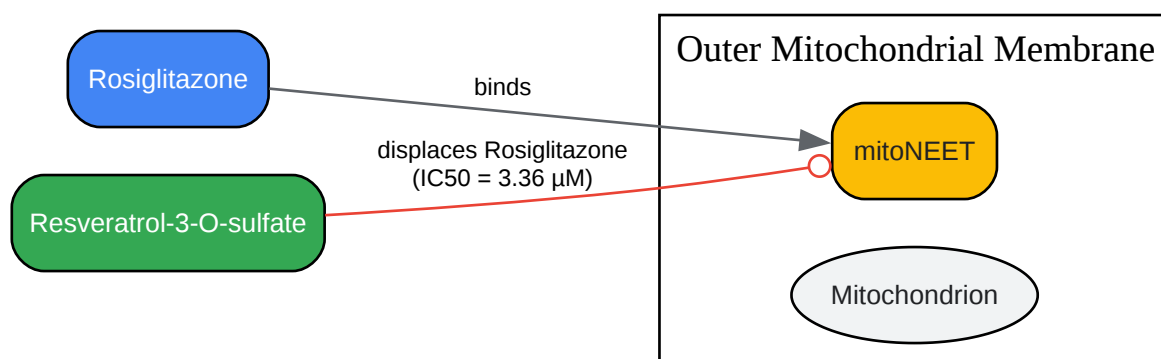
Caption: Inhibition of LPS-induced inflammatory signaling by Resveratrol-3-O-sulfate.



[Click to download full resolution via product page](#)

Caption: Workflow for Caco-2 cell proliferation (MTT) assay.





[Click to download full resolution via product page](#)

Caption: Interaction of Resveratrol-3-O-sulfate with mitoNEET.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. caymanchem.com [caymanchem.com]
- 2. abmole.com [abmole.com]
- 3. scbt.com [scbt.com]
- 4. Selective Synthesis and Biological Evaluation of Sulfate-Conjugated Resveratrol Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
- 5. trans Resveratrol 3-Sulfate Sodium Salt | C<sub>14</sub>H<sub>11</sub>NaO<sub>6</sub>S | CID 56665631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Resveratrol-3-O-sulfate sodium | CAS#:858127-11-4 | Chemsrce [chemsrc.com]
- 7. glpbio.com [glpbio.com]
- 8. trans Resveratrol 3-Sulfate Sodium Salt | LGC Standards [lgcstandards.com]
- 9. Resveratrol-3-O-sulfate sodium - Immunomart [immunomart.com]
- 10. Resveratrol from Dietary Supplement to a Drug Candidate: An Assessment of Potential - PMC [pmc.ncbi.nlm.nih.gov]

- 11. researchgate.net [researchgate.net]
- 12. globalresearchonline.net [globalresearchonline.net]
- 13. researchgate.net [researchgate.net]
- 14. login.medscape.com [login.medscape.com]
- 15. Comparison of Solubilization Capacity of Resveratrol in Sodium 3 $\alpha$ ,12 $\alpha$ -Dihydroxy-7-oxo-5 $\beta$ -cholanoate and Sodium Dodecyl Sulfate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Resveratrol-3-O-sulfate Sodium (CAS 858127-11-4): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560678#resveratrol-3-o-sulfate-sodium-cas-number-858127-11-4]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)